

An In-depth Technical Guide to the Physical Properties of 2-Bromolauric Acid

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Compound of Interest

Compound Name: *2-Bromododecanoic acid*

CAS No.: *111-56-8*

Cat. No.: *B089875*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromolauric acid, also known as **2-bromododecanoic acid**, is a halogenated fatty acid derivative of lauric acid. Its unique chemical structure, featuring a bromine atom at the alpha-position to the carboxyl group, imparts distinct physical and chemical properties that make it a valuable intermediate in organic synthesis. This technical guide provides a comprehensive overview of the known physical properties of 2-Bromolauric acid, detailed experimental protocols for their determination, and a summary of its spectral characteristics. The information presented herein is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific disciplines where this compound may be of interest.

Core Physical Properties

The physical characteristics of 2-Bromolauric acid are crucial for its handling, application in synthesis, and for predicting its behavior in various chemical and biological systems. A summary of its key physical properties is presented in the tables below.

General and Thermodynamic Properties

| Property | Value | Source |
|------------------|--|--------|
| Chemical Formula | C ₁₂ H ₂₃ BrO ₂ | [1] |
| Molecular Weight | 279.21 g/mol | [1] |
| Appearance | Off-white to slightly brown crystalline solid | [2] |
| Melting Point | 30-32 °C | [2] |
| Boiling Point | 157-159 °C at 2 mmHg | [2] |
| pKa (Predicted) | 2.97 ± 0.21 | [2] |

Solubility and Optical Properties

| Property | Value | Source |
|-----------------------------|--------------------------------------|--------|
| Solubility in Methanol | Soluble (1g/10 mL, clear, colorless) | [2] |
| Refractive Index (Estimate) | 1.4820 | [2] |

Spectral Data Summary

Spectroscopic analysis is essential for the structural elucidation and purity assessment of 2-Bromolauric acid. The following sections describe the expected spectral characteristics based on its chemical structure and available data for similar compounds.

¹H NMR Spectroscopy

The proton Nuclear Magnetic Resonance (¹H NMR) spectrum of 2-Bromolauric acid is expected to show characteristic signals corresponding to the different types of protons in the molecule. The key expected chemical shifts are:

- α-proton (CH-Br): A triplet around 4.2 ppm, shifted downfield due to the deshielding effect of the adjacent bromine atom and carbonyl group.

- Methylene protons adjacent to the α -carbon (β -CH₂): A multiplet around 2.0-2.2 ppm.
- Long-chain methylene protons ($-(\text{CH}_2)_8-$): A broad multiplet around 1.2-1.4 ppm.
- Terminal methyl protons ($-\text{CH}_3$): A triplet around 0.9 ppm.
- Carboxylic acid proton ($-\text{COOH}$): A broad singlet that can appear over a wide range, typically downfield (>10 ppm), and may not always be observed depending on the solvent and concentration.

¹³C NMR Spectroscopy

The carbon-13 Nuclear Magnetic Resonance (¹³C NMR) spectrum provides information about the carbon skeleton of the molecule. The expected chemical shifts for 2-Bromolauric acid are:

- Carbonyl carbon ($-\text{C}=\text{O}$): In the range of 170-180 ppm.
- α -carbon ($-\text{CHBr}$): In the range of 40-50 ppm.
- Long-chain methylene carbons ($-(\text{CH}_2)_9-$): A series of peaks between 20-35 ppm.
- Terminal methyl carbon ($-\text{CH}_3$): Around 14 ppm.

Infrared (IR) Spectroscopy

The Infrared (IR) spectrum of 2-Bromolauric acid is characterized by the vibrational frequencies of its functional groups. Key absorption bands are expected at:

- O-H stretch (carboxylic acid): A very broad band in the region of 2500-3300 cm⁻¹.
- C-H stretch (alkyl chain): Sharp peaks around 2850-2960 cm⁻¹.
- C=O stretch (carbonyl): A strong, sharp absorption band around 1700-1725 cm⁻¹.
- C-O stretch: In the region of 1210-1320 cm⁻¹.
- C-Br stretch: Typically in the fingerprint region, around 500-600 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry of 2-Bromolauric acid will show a characteristic isotopic pattern for the molecular ion peak due to the presence of the bromine atom (isotopes ^{79}Br and ^{81}Br in an approximate 1:1 ratio). This results in two peaks of nearly equal intensity (M^+ and $M+2$) separated by 2 m/z units. The fragmentation pattern would likely involve the loss of the bromine atom and cleavage of the alkyl chain.

Experimental Protocols

The following are detailed methodologies for the determination of key physical properties of 2-Bromolauric acid.

Determination of Melting Point

Principle: The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this occurs at a sharp, well-defined temperature.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle

Procedure:

- Ensure the 2-Bromolauric acid sample is dry and finely powdered. If necessary, grind the crystals using a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube in the heating block or oil bath of the melting point apparatus.

- Heat the sample at a rate of approximately 10-15 °C per minute initially.
- As the temperature approaches the expected melting point (30-32 °C), reduce the heating rate to 1-2 °C per minute to allow for accurate determination.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the last crystal melts (the end of the melting range).
- The melting point is reported as this range.

Determination of Solubility

Principle: Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Apparatus:

- Test tubes with stoppers
- Vortex mixer or shaker
- Analytical balance
- Pipettes
- Various solvents (e.g., water, methanol, ethanol, acetone, chloroform, hexane)

Procedure (Qualitative):

- Place approximately 10-20 mg of 2-Bromolauric acid into a series of clean, dry test tubes.
- To each test tube, add 1 mL of a different solvent.
- Stopper the test tubes and vortex or shake vigorously for 1-2 minutes.
- Allow the tubes to stand and observe if the solid has dissolved.

- Classify the solubility as soluble, partially soluble, or insoluble.

Procedure (Quantitative - Shake-Flask Method):

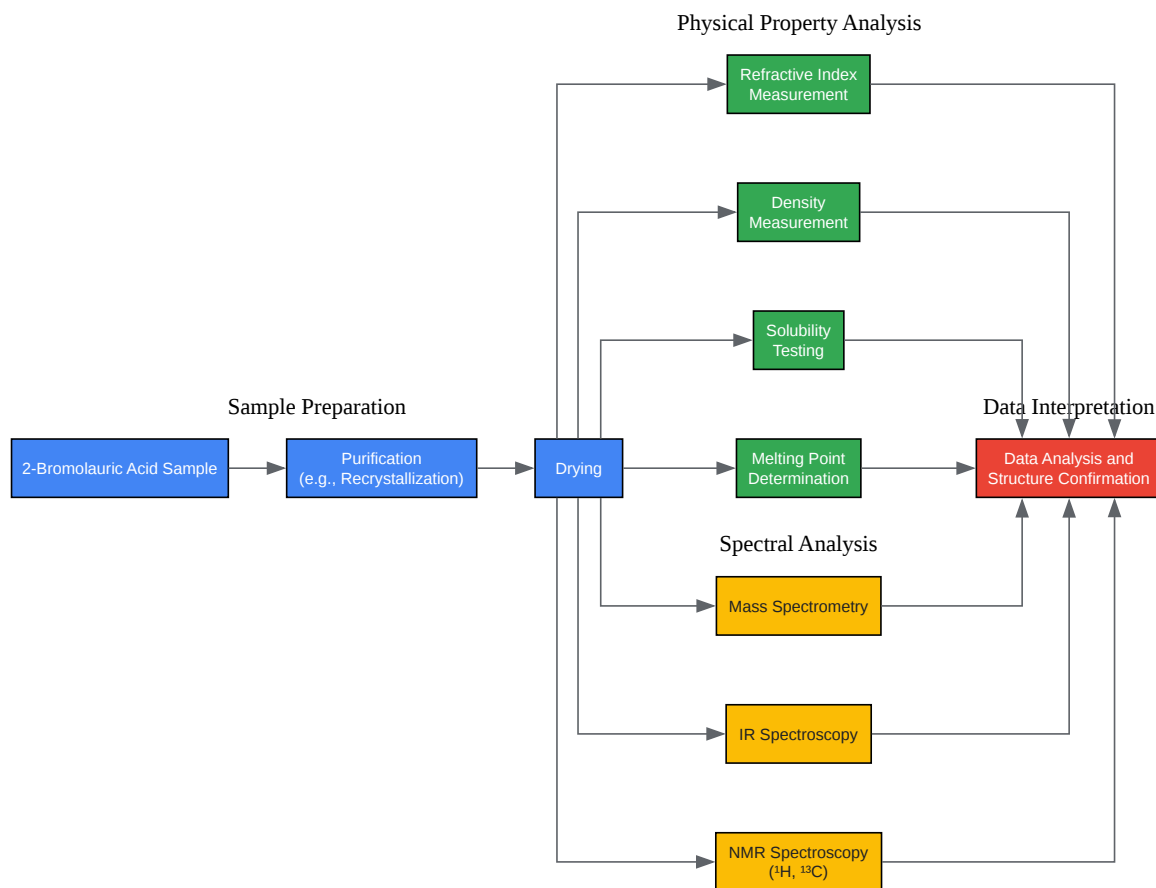
- Prepare a series of vials for each solvent to be tested.
- Add an excess amount of solid 2-Bromolauric acid to each vial.
- Accurately add a known volume of the solvent to each vial.
- Seal the vials and place them in a constant temperature shaker bath for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the vials to stand undisturbed for several hours to allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a filtered syringe to avoid transferring any solid particles.
- Determine the concentration of 2-Bromolauric acid in the supernatant using a suitable analytical method (e.g., titration with a standard base, or a chromatographic method like HPLC after appropriate dilution).
- Calculate the solubility in units of g/L or mol/L.

Visualizations

Experimental Workflow for Physical Property

Determination

The following diagram illustrates a general workflow for the characterization of the physical properties of a fatty acid like 2-Bromolauric acid.



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Workflow for the physical and spectral characterization of 2-Bromolauric acid.

Conclusion

This technical guide provides a detailed compilation of the physical properties of 2-Bromolauric acid, serving as a foundational resource for its application in scientific research and development. The tabulated data, along with the described experimental protocols and expected spectral characteristics, offer a comprehensive understanding of this halogenated fatty acid. The provided workflow diagram further illustrates the systematic approach to its characterization. As a versatile synthetic intermediate, a thorough knowledge of the physical properties of 2-Bromolauric acid is indispensable for its effective utilization in the synthesis of novel compounds with potential applications in pharmaceuticals and other areas of chemical science.

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